

# Personal protective equipment for handling PD-1-IN-17

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## Compound of Interest

Compound Name: PD-1-IN-17

Cat. No.: B609870

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## Essential Safety and Handling Guide for PD-1-IN-17

This document provides crucial safety and logistical information for the handling and disposal of **PD-1-IN-17**, a potent inhibitor of the PD-1/PD-L1 interaction used in cancer research.<sup>[1]</sup> The following procedural guidance is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

### Personal Protective Equipment (PPE)

When handling **PD-1-IN-17**, appropriate personal protective equipment is mandatory to minimize exposure and ensure personal safety. The following table summarizes the recommended PPE based on general laboratory safety protocols for handling potent chemical compounds.

PPE Category	Recommended Equipment
Eye Protection	Chemical safety goggles or a face shield should be worn to protect against splashes.
Hand Protection	Chemical-resistant gloves (e.g., nitrile) are required. Gloves should be inspected before use and changed frequently, especially after direct contact with the compound.
Body Protection	A laboratory coat or a disposable gown is necessary to protect street clothing and skin from contamination.
Respiratory Protection	If handling the compound as a powder or if aerosolization is possible, a properly fitted respirator (e.g., N95 or higher) or use of a fume hood is required to prevent inhalation.

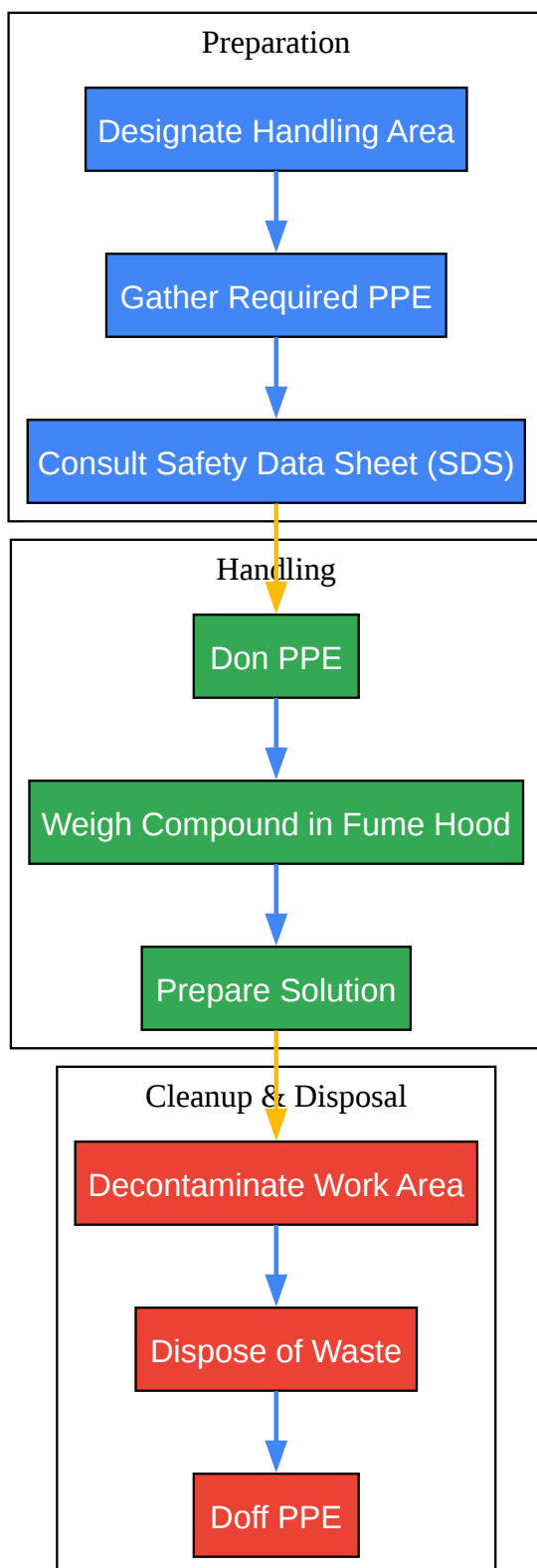
## Chemical and Physical Properties

Understanding the properties of **PD-1-IN-17** is essential for safe handling and storage.

Property	Value
Chemical Name	PD-1-IN-17 is also identified as Compound P20. <a href="#">[1]</a>
Molecular Formula	C <sub>29</sub> H <sub>33</sub> NO <sub>5</sub> (for a similar PD-1/PD-L1 inhibitor) <a href="#">[2]</a>
Molecular Weight	475.6 g/mol (for a similar PD-1/PD-L1 inhibitor) <a href="#">[2]</a>
Appearance	Typically a solid powder.
Solubility	Soluble in DMSO and Ethanol. <a href="#">[2]</a>
Storage	Store at -20°C for short-term and -80°C for long-term stability. <a href="#">[3]</a> Keep in a tightly sealed container, away from moisture. <a href="#">[3]</a>

# Standard Operating Procedure for Handling **PD-1-IN-17**

The following workflow outlines the necessary steps for safely handling **PD-1-IN-17** in a laboratory setting.



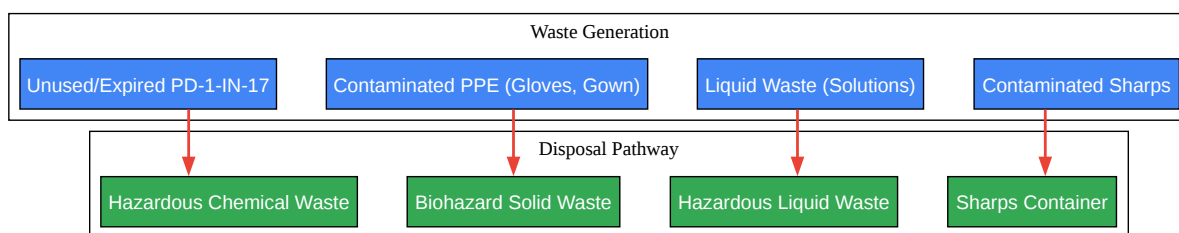
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Standard Operating Procedure for Handling **PD-1-IN-17**

## Disposal Plan

Proper disposal of **PD-1-IN-17** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

### Waste Categorization and Disposal Workflow



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### Waste Disposal Workflow for **PD-1-IN-17**

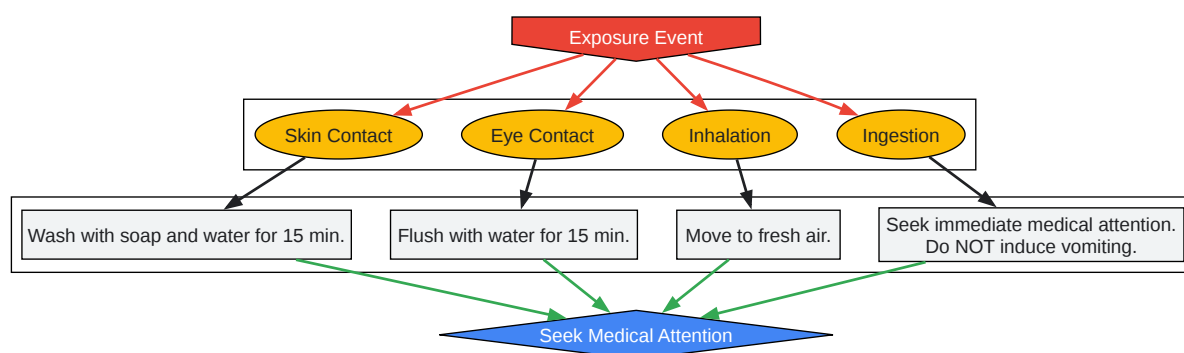
#### Disposal Procedures:

- Solid Waste: Unused or expired **PD-1-IN-17** powder, as well as grossly contaminated items (e.g., weigh boats, pipette tips), should be collected in a designated, sealed container labeled as "Hazardous Chemical Waste."
- Liquid Waste: Solutions containing **PD-1-IN-17** should be collected in a sealed, properly labeled container for hazardous liquid waste. Do not pour down the drain.
- Contaminated PPE: Used gloves, disposable gowns, and other contaminated lab supplies should be disposed of in a designated biohazard or chemical waste container.
- Sharps: Any contaminated needles or other sharps must be placed in a puncture-resistant sharps container.

- Final Disposal: All waste streams must be disposed of through the institution's environmental health and safety (EHS) office in accordance with local, state, and federal regulations.

## Emergency Procedures

### Exposure Response Plan



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### Emergency Exposure Response Plan

In case of any exposure, it is critical to seek medical attention after performing the initial first aid measures. Report the incident to your supervisor and the institutional EHS office. Provide the medical team with information about the compound, if available.

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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. caymanchem.com [caymanchem.com]
- 3. medchemexpress.com [medchemexpress.com]
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